

Proper Disposal of N'-butanoyl-2-methylbenzohydrazide: A Step-by-Step Guide

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Compound of Interest

Compound Name: *N'-butanoyl-2-methylbenzohydrazide*

Cat. No.: *B187683*

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This document provides essential safety and logistical information for the proper disposal of **N'-butanoyl-2-methylbenzohydrazide**. The following procedures are based on available safety data and general laboratory waste guidelines.

According to its Safety Data Sheet (SDS), **N'-butanoyl-2-methylbenzohydrazide** is classified as a non-hazardous substance or mixture. However, it is imperative to handle all chemical waste with care and in accordance with your institution's specific environmental health and safety (EHS) protocols. The overriding principle is that no laboratory activity should begin without a clear plan for the disposal of all resulting waste.^[1]

Key Safety and Disposal Information

The following table summarizes critical data for **N'-butanoyl-2-methylbenzohydrazide**.

Property	Value	Citation
Hazard Classification	Not a hazardous substance or mixture	
CAS Number	5328-51-8	[2]
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₂	[2]
Molecular Weight	220.27 g/mol	[2]
Boiling Point	449.4°C at 760 mmHg	[2]
Flash Point	187°C	[2]
Personal Protective Equipment (PPE)	Protective gloves, clothing, and eye/face protection.	
First Aid (Inhalation)	Move to fresh air.	
First Aid (Skin Contact)	Take off contaminated clothing and rinse skin with water/shower.	
First Aid (Eye Contact)	Rinse out with plenty of water.	
First Aid (Ingestion)	Make victim drink water (two glasses at most). Consult a doctor if feeling unwell.	

Disposal Protocols

Even though **N'-butanoyl-2-methylbenzohydrazide** is not classified as hazardous, it should not be disposed of in standard laboratory trash cans that are handled by custodial staff.[3] Always segregate chemical waste from general refuse.

Step 1: Personal Protective Equipment (PPE)

Before handling any chemical waste, ensure you are wearing appropriate PPE, including:

- Safety glasses or goggles

- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Step 2: Waste Collection and Segregation

Solid Waste:

- Collect dry **N'-butanoyl-2-methylbenzohydrazide** waste in a designated, sealable container.
- Ensure the container is clearly labeled as "Non-Hazardous Waste: **N'-butanoyl-2-methylbenzohydrazide**".
- Store the container in a designated waste accumulation area, away from incompatible materials.

Contaminated Materials:

- Items such as weigh boats, contaminated gloves, and absorbent paper should be collected in the same designated solid waste container.
- Ensure no freestanding liquids are present in the container.^[3]

Step 3: Final Disposal

For Solid, Non-Hazardous Waste:

- Once the waste container is full, seal it securely.
- Transport the sealed container directly to the facility's main dumpster or follow your institution's specific procedure for non-hazardous solid chemical waste.^[3] Do not leave it in a laboratory trash can.

For Empty Containers:

- Ensure the container is "RCRA empty," meaning all contents have been removed by normal means.

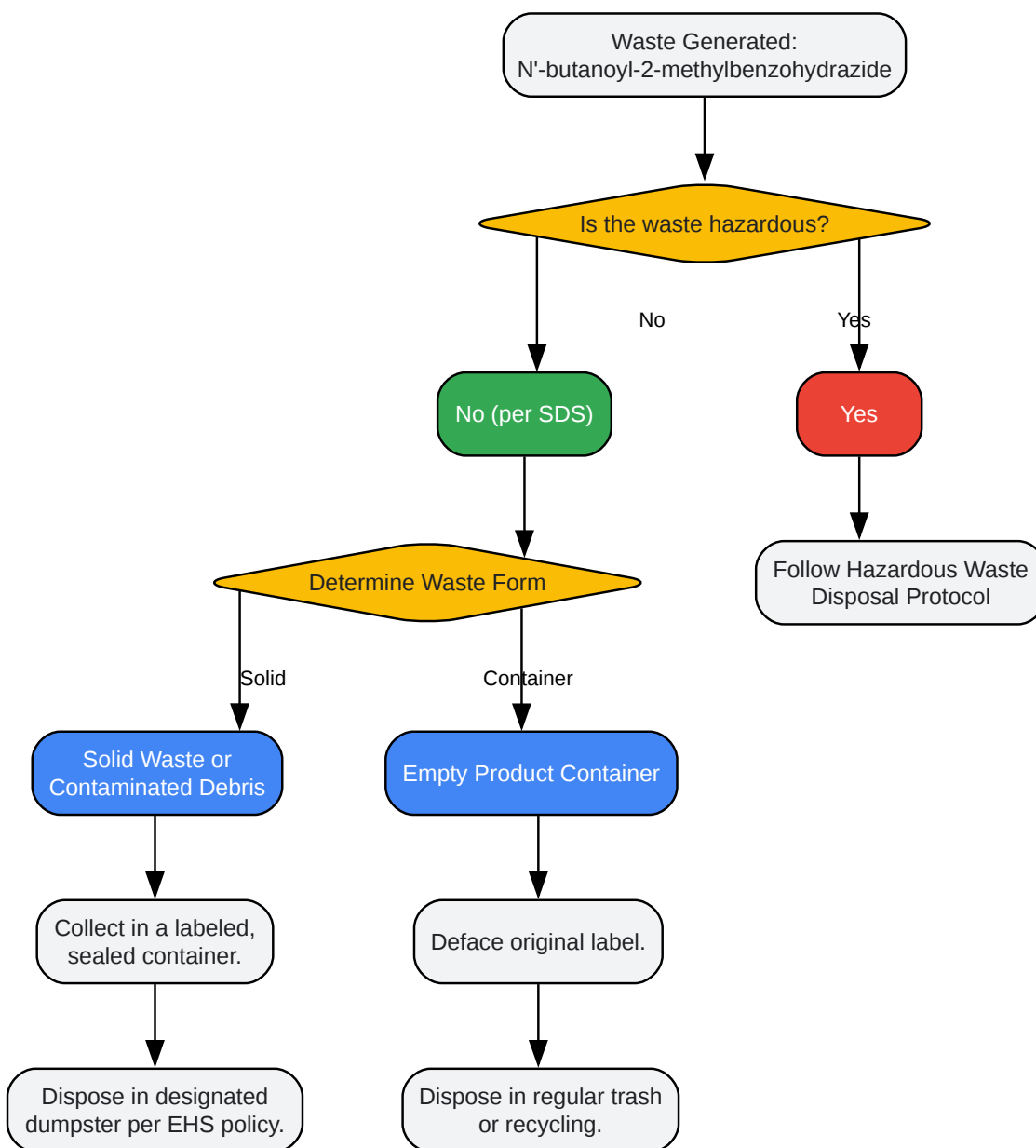
- Deface or remove the original product label to prevent misidentification.[3]
- Dispose of the empty, defaced container in the regular trash or recycling, in accordance with your facility's guidelines.

Prohibited Disposal Methods:

- Do not dispose of **N'-butanoyl-2-methylbenzohydrazide**, whether in solid or liquid form, down the sanitary sewer or drain.[3]
- Do not place chemical waste in common laboratory trash bins.

Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper disposal of **N'-butanoyl-2-methylbenzohydrazide** waste.



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Caption: Disposal workflow for **N'-butanoyl-2-methylbenzohydrazide**.

This guidance is intended to supplement, not replace, the specific waste management policies of your institution. Always consult with your Environmental Health and Safety (EHS) department for final approval on disposal procedures.

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References

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- To cite this document: BenchChem. [Proper Disposal of N'-butanoyl-2-methylbenzohydrazide: A Step-by-Step Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b187683#n-butanoyl-2-methylbenzohydrazide-proper-disposal-procedures]

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